

4-Hydroxy-3-nitrobenzaldehyde chemical structure and IUPAC name

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Compound of Interest

Compound Name: 4-Hydroxy-3-nitrobenzaldehyde

Cat. No.: B041313

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An In-Depth Technical Guide to 4-Hydroxy-3-nitrobenzaldehyde

This guide provides a comprehensive overview of the chemical properties, structure, and synthesis of **4-Hydroxy-3-nitrobenzaldehyde**, a significant compound in various research and development sectors. The information is tailored for researchers, scientists, and professionals in drug development.

Chemical Structure and IUPAC Name

4-Hydroxy-3-nitrobenzaldehyde is an organic compound belonging to the class of aromatic aldehydes.^[1] Its structure consists of a benzene ring substituted with a formyl group (-CHO), a hydroxyl group (-OH), and a nitro group (-NO₂).

The International Union of Pure and Applied Chemistry (IUPAC) name for this compound is **4-hydroxy-3-nitrobenzaldehyde**.^{[2][3]}

Chemical Structure:

Caption: 2D structure of **4-Hydroxy-3-nitrobenzaldehyde**.

Physicochemical Properties

A summary of the key physicochemical properties of **4-Hydroxy-3-nitrobenzaldehyde** is presented in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C7H5NO4	[1][2]
Molecular Weight	167.12 g/mol	[1][2]
Appearance	Yellow-brown to brown powder	[4]
Melting Point	140-142 °C	[4][5]
Boiling Point	275.00 °C	[1]
Flash Point	124.30 °C	[1]
CAS Number	3011-34-5	[2]
InChI	1S/C7H5NO4/c9-4-5-1-2-7(10)6(3-5)8(11)12/h1-4,10H	[2]
SMILES	C1=CC(=C(C=C1C=O)--INVALID-LINK--[O-])O	[1][2]

Experimental Protocols

Synthesis of 4-Hydroxy-3-nitrobenzaldehyde

A common method for the synthesis of **4-Hydroxy-3-nitrobenzaldehyde** involves the nitration of 4-hydroxybenzaldehyde.[6] A newer, more environmentally friendly approach utilizes nitrogen dioxide as the nitrating agent with a molecular sieve catalyst.[6]

Detailed Methodology:[6]

- Preparation of Reaction Mixture: In a suitable reaction vessel, dissolve 12.2g of 4-hydroxybenzaldehyde in 120ml of dichloromethane.
- Addition of Catalyst: Add 1.5g of HZSM-5 molecular sieve catalyst to the solution and stir thoroughly.

- Nitration: Cool the mixture to below 5°C. Slowly add 3.8ml of liquid nitrogen dioxide to the stirred mixture.
- Reaction: After the addition is complete, allow the mixture to warm to 25°C and continue stirring for 6 hours.
- Work-up:
 - Filter the mixture to separate the HZSM-5 catalyst.
 - Wash the organic phase with an 8% sodium bicarbonate solution until it is neutral.
 - Wash the organic phase three times with distilled water.
- Isolation of Product: Remove the dichloromethane by vacuum distillation to obtain the yellow solid product. The reported yield is approximately 61.9%.^[6]

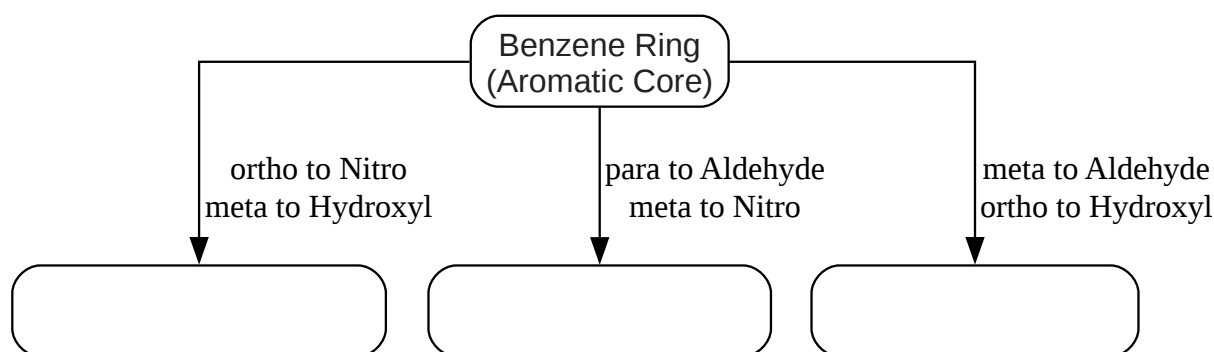


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Caption: Synthesis workflow for **4-Hydroxy-3-nitrobenzaldehyde**.

Logical Relationships of Functional Groups

The chemical reactivity and properties of **4-Hydroxy-3-nitrobenzaldehyde** are determined by the interplay of its three functional groups: the aldehyde, the hydroxyl, and the nitro group, all attached to a central benzene ring.



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Caption: Functional group relationships in **4-Hydroxy-3-nitrobenzaldehyde**.

This technical guide provides foundational information for professionals working with **4-Hydroxy-3-nitrobenzaldehyde**. For further details on specific applications and safety protocols, consulting the primary literature and safety data sheets is recommended.

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